

Technical Guide: Physicochemical Properties of 2-Fluoro-5-nitroaniline

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Compound of Interest

Compound Name: 2-Fluoro-5-nitroaniline

Cat. No.: B1294389

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physicochemical properties of **2-Fluoro-5-nitroaniline**, specifically its melting point and solubility. The information herein is intended to support research, development, and quality control activities involving this compound.

Core Physicochemical Data

The following table summarizes the available quantitative and qualitative data for the melting point and solubility of **2-Fluoro-5-nitroaniline**.

Property	Value	Source
Melting Point	97-100 °C	[1][2][3]
	99-103 °C	
97-98 °C	[4]	
Water Solubility	Low / Insoluble	

Experimental Protocols

Detailed methodologies for the determination of melting point and solubility are crucial for consistent and reliable results. The following sections describe standard laboratory protocols.

Melting Point Determination

The melting point of a crystalline solid is a key indicator of its purity. Pure compounds typically exhibit a sharp melting point range of 0.5-1.0°C. Impurities tend to lower and broaden the melting range. A common method for determining the melting point is the capillary method.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula
- Thermometer

Procedure:

- Sample Preparation: A small amount of the dry **2-Fluoro-5-nitroaniline** is finely powdered using a mortar and pestle.
- Capillary Tube Packing: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the powder into the sealed end, aiming for a sample height of 1-2 cm.
- Apparatus Setup: The packed capillary tube is placed into the heating block of the melting point apparatus, adjacent to a calibrated thermometer.
- Heating and Observation:
 - For an unknown compound, a rapid initial heating can be performed to determine an approximate melting range.
 - For a more precise measurement, the apparatus is heated to a temperature about 10-15°C below the expected melting point. The heating rate is then slowed to approximately 1-2°C per minute.

- Data Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes liquid is recorded as the end of the melting range.

Solubility Determination

Solubility is a fundamental property that influences a compound's behavior in various applications, including formulation and biological systems. A systematic approach is used to determine the solubility of a compound in different solvents.

Apparatus and Reagents:

- Test tubes and rack
- Vortex mixer
- Graduated pipettes or cylinders
- Spatula or balance for weighing
- A selection of solvents (e.g., water, ethanol, acetone, dichloromethane, hexane)

Procedure for Qualitative Solubility Assessment:

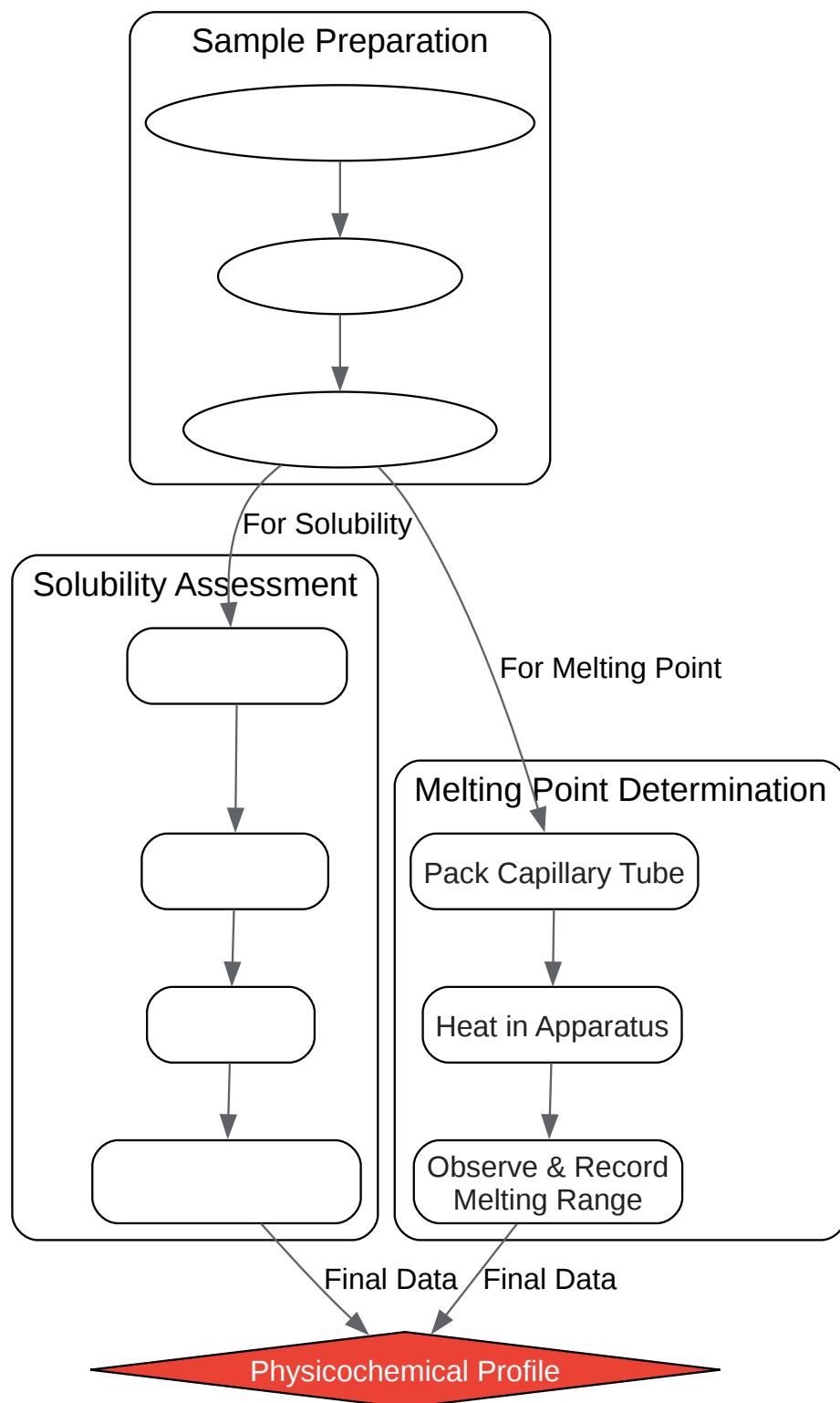
- Sample Preparation: A small, measured amount of **2-Fluoro-5-nitroaniline** (e.g., 10 mg) is placed into a test tube.
- Solvent Addition: A measured volume of the first solvent (e.g., 1 mL of water) is added to the test tube.
- Mixing: The mixture is agitated vigorously using a vortex mixer for a set period (e.g., 1-2 minutes) to ensure thorough mixing.
- Observation: The sample is visually inspected to determine if it has completely dissolved. If the solid is no longer visible and the solution is clear, the compound is considered soluble. If solid particles remain, it is considered insoluble or sparingly soluble.

- Systematic Testing: This process is repeated with a range of solvents of varying polarities to create a solubility profile for the compound.

Workflow for Physicochemical Characterization

The following diagram illustrates the logical workflow for the experimental determination of the melting point and solubility of a chemical compound such as **2-Fluoro-5-nitroaniline**.

Workflow for Physicochemical Property Determination



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Caption: Workflow for determining the melting point and solubility of a solid organic compound.

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